

Personal protective equipment for handling Axl-IN-18

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Compound of Interest

Compound Name: Axl-IN-18

Cat. No.: B12367018

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Essential Safety and Handling Guide for Axl-IN-18

Topic: Personal Protective Equipment for Handling **Axl-IN-18**

Content Type: Provides essential, immediate safety and logistical information, including operational and disposal plans. This content provides procedural, step-by-step guidance that directly answers specific operational questions.

Audience: Researchers, scientists, and drug development professionals.

This guide provides critical safety and handling information for **Axl-IN-18**, a potent and selective AXL inhibitor.[1] Given the absence of a specific Safety Data Sheet (SDS) for **Axl-IN-18**, this guidance is based on the safety profile of the closely related compound, Axl-IN-3, and general best practices for handling potent chemical compounds in a laboratory setting.

Hazard Identification and Classification

Based on the data for the related compound Axl-IN-3, **Axl-IN-18** should be handled as a hazardous substance. The primary known hazards are:

- Acute Oral Toxicity: Harmful if swallowed.[2]
- Aquatic Toxicity: Very toxic to aquatic life with long-lasting effects.[2]

It is crucial to handle **Axl-IN-18** with care to avoid ingestion, inhalation, and contact with skin and eyes.

Personal Protective Equipment (PPE)

A multi-layered approach to PPE is mandatory to ensure personal and environmental safety.

PPE Category	Recommended Equipment	Specifications & Best Practices
Eye Protection	Safety goggles with side-shields or a full-face shield.	Must be worn at all times in the handling area to protect against splashes.
Hand Protection	Chemical-resistant gloves (e.g., Nitrile).	Inspect gloves for integrity before each use. Use proper glove removal technique to avoid skin contact. Dispose of contaminated gloves as hazardous waste.
Body Protection	Impervious laboratory coat.	A fully buttoned lab coat is required to protect skin and clothing from contamination.
Respiratory Protection	Use in a well-ventilated area, preferably within a certified chemical fume hood.	If aerosolization is possible or ventilation is inadequate, a suitable respirator should be used.

Operational Plan: Step-by-Step Handling Procedures

A systematic workflow is essential for the safe handling of **Axl-IN-18**.

- Preparation and Planning:

- Review the Safety Data Sheet (SDS) for **Axl-IN-18** if available. In its absence, review this guide and the SDS for Axl-IN-3.[\[2\]](#)
- Ensure a chemical fume hood is certified and functioning correctly.
- Locate the nearest safety shower and eyewash station.[\[2\]](#)
- Prepare all necessary materials and equipment before handling the compound.
- Donning PPE:
 - Put on a lab coat, followed by safety goggles.
 - Wash hands thoroughly before donning chemical-resistant gloves.
- Compound Handling:
 - Perform all manipulations of **Axl-IN-18** (weighing, dissolving, aliquoting) within a chemical fume hood to minimize inhalation exposure.[\[2\]](#)
 - Avoid the formation of dust and aerosols.[\[2\]](#)
 - Use dedicated equipment (spatulas, glassware) for handling the compound.
- Decontamination:
 - Wipe down the work surface in the fume hood with an appropriate solvent (e.g., 70% ethanol) after use.
 - Thoroughly clean all non-disposable equipment used for handling.
- Doffing PPE:
 - Remove gloves using the proper technique to avoid contaminating your hands.
 - Remove your lab coat.
 - Wash hands thoroughly with soap and water.

Disposal Plan

Proper disposal is critical to prevent environmental contamination.

- Solid Waste:
 - Dispose of all contaminated solid waste, including gloves, weigh boats, and pipette tips, in a clearly labeled hazardous waste container.
- Liquid Waste:
 - Collect all liquid waste containing **Axl-IN-18** in a sealed, properly labeled hazardous waste container.
 - Do not pour **Axl-IN-18** waste down the drain.[\[2\]](#)
- Container Disposal:
 - Dispose of the original **Axl-IN-18** container and any empty containers that held the compound as hazardous waste.

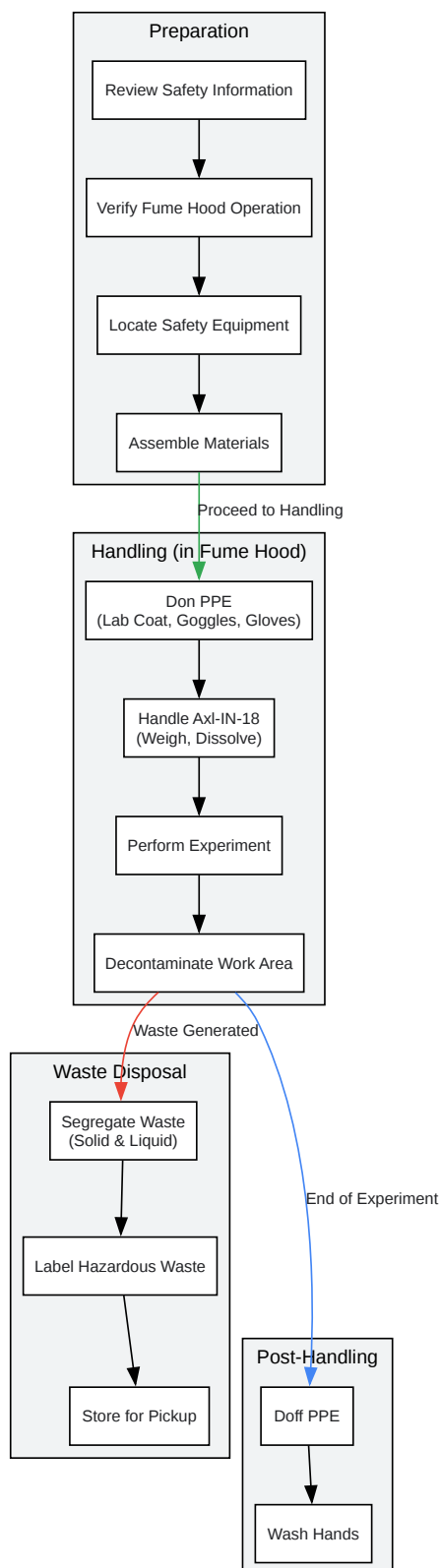
All waste must be disposed of in accordance with local, state, and federal regulations.

Quantitative Data Summary

The following table summarizes key quantitative information based on the related compound Axl-IN-3.

Parameter	Value	Source
GHS Hazard Class (Oral)	Category 4	Axl-IN-3 SDS [2]
GHS Hazard Class (Aquatic)	Category 1 (Acute & Chronic)	Axl-IN-3 SDS [2]
Storage Temperature (Powder)	-20°C	Axl-IN-3 SDS [2]
Storage Temperature (in Solvent)	-80°C	Axl-IN-3 SDS [2]

Experimental Workflow Diagram



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Caption: Safe handling workflow for **Axl-IN-18** from preparation to disposal.

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References

- 1. medchemexpress.com [medchemexpress.com]
- 2. Axl-IN-3|MSDS [dcchemicals.com]
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